

tert-Amyl Acetate: A Performance Benchmark in Key Organic Reactions

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Compound of Interest

Compound Name: *tert-Amyl acetate*

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In the landscape of organic synthesis, solvent selection is a critical parameter that can significantly influence reaction outcomes, impacting yield, purity, and reaction kinetics. This guide provides an objective comparison of **tert-Amyl acetate**'s performance against other commonly used solvents in specific, industrially relevant reactions. The information presented herein is supported by available experimental data and theoretical considerations to assist researchers in making informed decisions for their synthetic protocols.

Physicochemical Properties: A Comparative Overview

A solvent's physical properties are fundamental to its behavior in a reaction. Here, we compare **tert-Amyl acetate** with other common solvents.

Property	tert-Amyl Acetate	Toluene	Tetrahydrofuran (THF)	Methyl isobutyl ketone (MIBK)	n-Butyl Acetate
Formula	C7H14O2	C7H8	C4H8O	C6H12O	C6H12O2
Molecular Weight (g/mol)	130.18[1]	92.14	72.11	100.16	116.16
Boiling Point (°C)	125[2]	110.6	66	117	126
Density (g/mL)	0.874[1][2]	0.867	0.889	0.802	0.88
Flash Point (°C)	26.1[3]	4.4	-14.5	14	22
Water Solubility	Sparingly soluble[4]	Insoluble	Miscible	Slightly soluble	Slightly soluble

Performance in Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling is a cornerstone of carbon-carbon bond formation in modern organic synthesis. While toluene is a conventional solvent for this reaction, greener alternatives are increasingly sought after. Although direct quantitative comparisons are limited, studies on the closely related tert-amyl alcohol provide strong evidence for the potential of **tert-Amyl acetate** in this transformation. For instance, a nickel-catalyzed Suzuki-Miyaura coupling has been successfully performed in tert-amyl alcohol, yielding biaryl products in good to excellent yields.[5]

Comparative Analysis:

Parameter	tert-Amyl Acetate (inferred from tert-amyl alcohol)	Toluene
Reaction Yield	Potentially high yields, comparable to traditional solvents. [5]	Generally high yields, widely documented.
Reaction Conditions	Mild conditions, compatible with various functional groups. [5]	Often requires elevated temperatures.
"Green" Aspects	Considered a greener alternative to toluene.	Known reproductive toxicity.
Work-up	Straightforward aqueous work-up due to low water solubility.	Standard work-up procedures.

Experimental Protocol: Nickel-Catalyzed Suzuki-Miyaura Coupling

This protocol is adapted from a procedure using tert-amyl alcohol and is expected to be applicable with **tert-Amyl acetate**.[\[5\]](#)

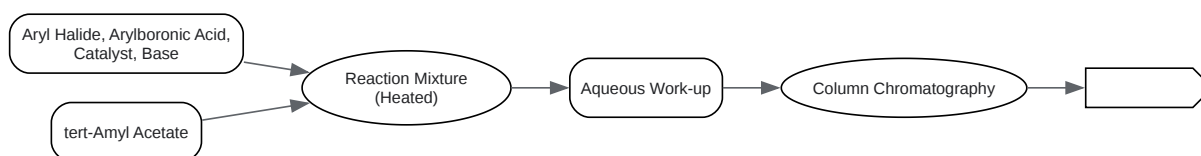
Materials:

- Aryl halide (1.0 equiv)
- Arylboronic acid (1.5 equiv)
- $\text{NiCl}_2(\text{PCy}_3)_2$ (2 mol%)
- K_3PO_4 (2.0 equiv)
- **tert-Amyl acetate** (0.2 M)

Procedure:

- To an oven-dried flask, add the aryl halide, arylboronic acid, $\text{NiCl}_2(\text{PCy}_3)_2$, and K_3PO_4 .

- Evacuate and backfill the flask with an inert gas (e.g., argon or nitrogen).
- Add **tert-Amyl acetate** via syringe.
- Stir the reaction mixture at the desired temperature (e.g., 100 °C) and monitor by TLC or GC-MS.
- Upon completion, cool the reaction to room temperature.
- Dilute the mixture with a suitable organic solvent (e.g., ethyl acetate) and wash with water.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography.



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A streamlined workflow for Suzuki-Miyaura coupling.

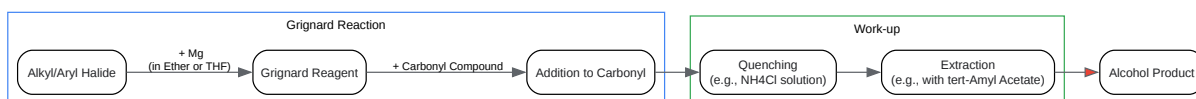
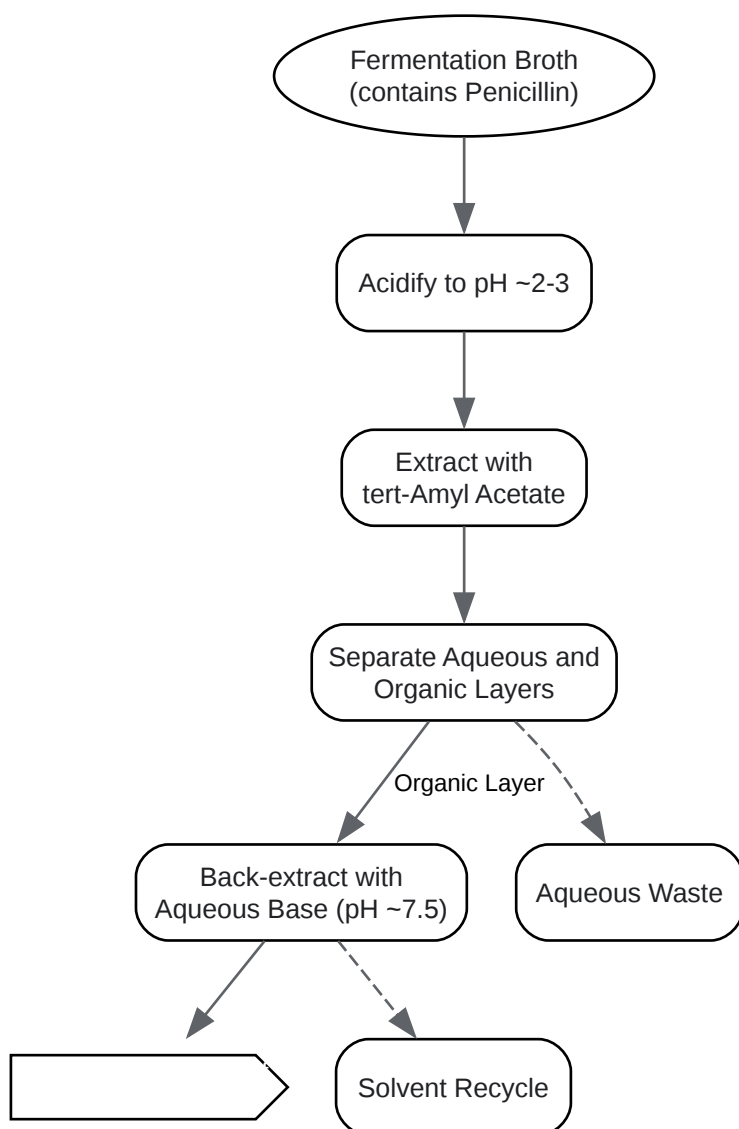
Performance in Penicillin Extraction

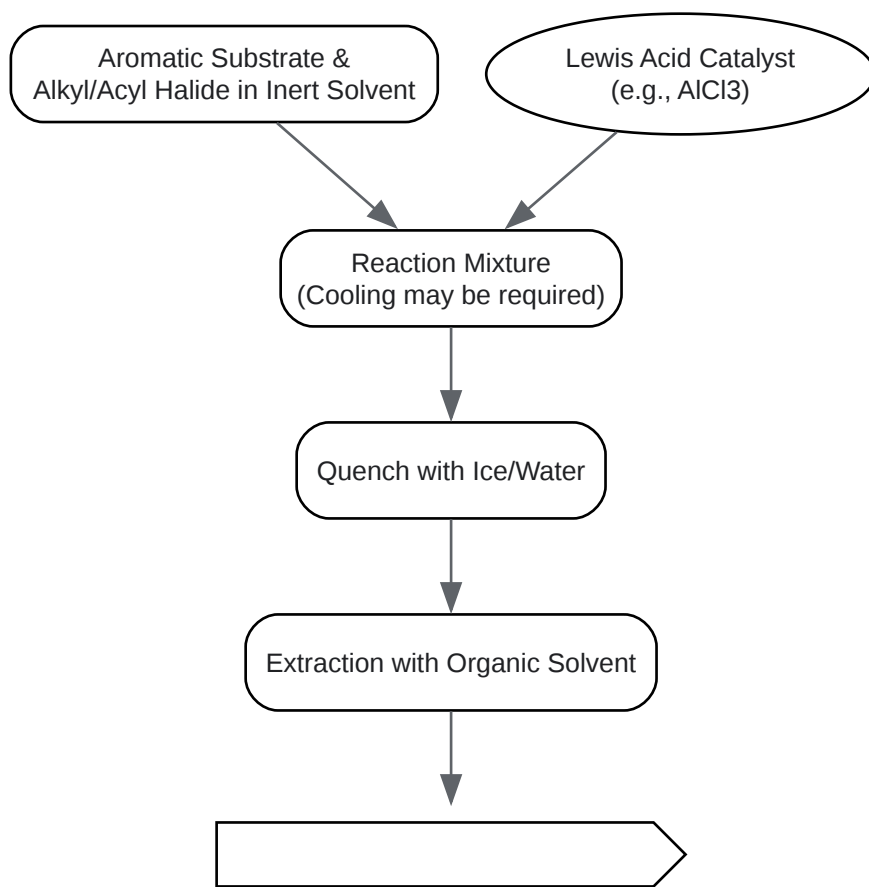
Amyl acetate and its isomers are recognized solvents for the extraction of penicillin from fermentation broths.[6] The efficiency of extraction is highly dependent on the solvent's properties and the pH of the aqueous phase. While specific data for **tert-Amyl acetate** is scarce, a comparison with other common solvents provides valuable context. Methyl isobutyl ketone (MIBK) and butyl acetate are frequently used alternatives.

Comparative Solvent Properties for Extraction:

Solvent	Key Properties Relevant to Extraction
tert-Amyl Acetate	Sparingly soluble in water, good solvent for organic molecules. Expected to have a lower density than water.
Methyl isobutyl ketone (MIBK)	Slightly soluble in water, effective for penicillin extraction.
n-Butyl Acetate	Slightly soluble in water, commonly used in penicillin extraction processes.

The choice of solvent impacts the partition coefficient of penicillin between the aqueous and organic phases. For effective extraction, a solvent should have high selectivity for penicillin and low miscibility with water.





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References

- 1. TERT-AMYL ACETATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 2. tert-amyl acetate [stenutz.eu]
- 3. tert-amyl acetate, 625-16-1 [thegoodscentscompany.com]
- 4. Gas detectors and respiratory protection equipments C₇H₁₄O₂ (tert-amyl acetate), CAS number 625-16-1 [en.gazfinder.com]
- 5. orgsyn.org [orgsyn.org]

- 6. researchgate.net [researchgate.net]
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